

# An In-depth Technical Guide on the Physicochemical Properties of 4-Dodecylaniline

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## Compound of Interest

Compound Name: **4-Dodecylaniline**

Cat. No.: **B094358**

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Aimed at Researchers, Scientists, and Drug Development Professionals

This technical guide offers a detailed exploration of the physicochemical properties of **4-dodecylaniline**. As a Senior Application Scientist, the goal is to present this information with a focus on the underlying scientific principles and practical experimental considerations critical for its application in research and development.

## Section 1: Molecular Architecture and its Physicochemical Implications

**4-Dodecylaniline**, with the chemical formula  $C_{18}H_{31}N$ , is an amphiphilic molecule featuring a long, hydrophobic dodecyl chain attached at the para-position to a hydrophilic aniline moiety.<sup>[1]</sup> This distinct structure is the primary determinant of its physical and chemical behavior, influencing its solubility, reactivity, and utility in various applications. The long alkyl chain imparts significant nonpolar character, while the amino group on the aromatic ring provides a site for polar interactions and chemical modifications.

## Section 2: Core Physicochemical Data

A quantitative understanding of **4-dodecylaniline**'s properties is fundamental for its effective use. The following table summarizes its key physicochemical parameters.

Table 1: Physicochemical Properties of **4-Dodecylaniline**

Property	Value	Source(s)
Molecular Formula	C <sub>18</sub> H <sub>31</sub> N	[1][2][3][4]
Molecular Weight	261.45 g/mol	[1][2][3][5]
Appearance	White to pale yellow crystalline solid	[1][4]
Melting Point	35-39 °C	[5][6][7][8]
Boiling Point	220-221 °C at 15 mmHg	[5][6]
Density	Approximately 0.9 g/cm <sup>3</sup>	[1][8]
Flash Point	150 °C (closed cup)	[5]
pKa	4.95 (Predicted)	[6]
LogP	7.24	[3][8]

## Section 3: Experimental Protocols for Property Determination

The precise measurement of physicochemical properties is paramount for quality control and predictive modeling. The following protocols are described from the perspective of ensuring data integrity and reproducibility.

### Melting Point Determination via Capillary Method

The melting point is a crucial indicator of purity. A sharp melting range is indicative of a highly pure compound.

Step-by-Step Protocol:

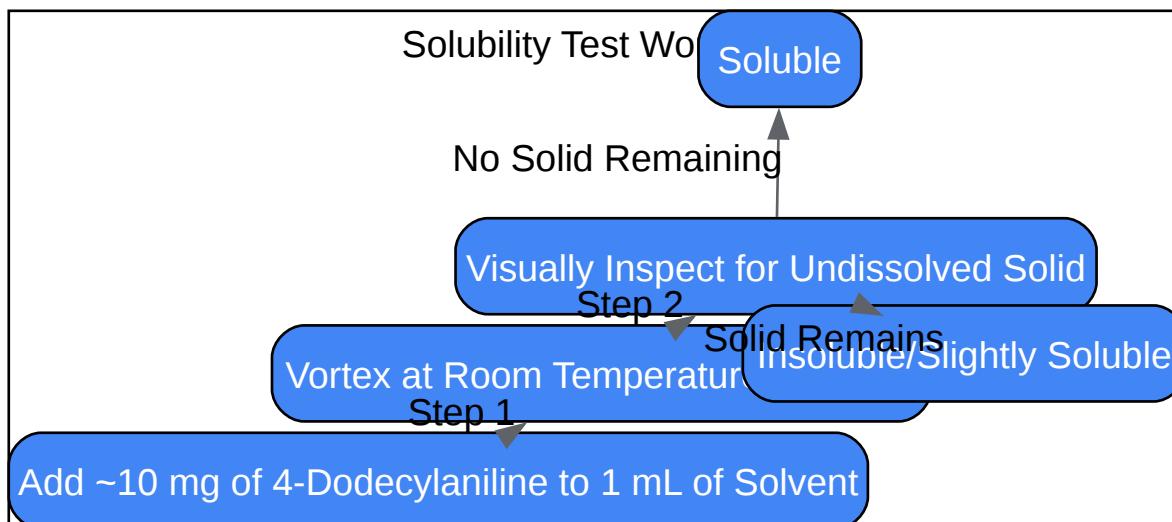
- Sample Preparation: A small quantity of dry **4-dodecylaniline** is finely crushed into a powder. This ensures uniform heat distribution. The powder is then tightly packed into a capillary tube to a height of 2-3 mm.

- Instrumentation: A calibrated digital melting point apparatus is used. Calibration is typically performed with certified reference standards.
- Measurement: The capillary tube is placed in the heating block. A rapid heating rate can be used initially, but it should be slowed to 1-2 °C/min as the temperature approaches the expected melting point of 35-39 °C.[5][6][7][8]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last solid crystal melts is the completion of melting. The range between these two temperatures is the melting range.

## Solubility Assessment

The amphiphilic nature of **4-dodecylaniline** dictates its solubility. It is largely insoluble in water but soluble in nonpolar organic solvents like hexane and toluene, as well as ethanol, ether, and chlorinated solvents.[1][9]

Qualitative Solubility Testing Workflow:



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Caption: A simple workflow for the qualitative assessment of solubility.

## Spectroscopic Characterization

Spectroscopic analysis is essential for structural confirmation and purity assessment.

Table 2: Spectroscopic Data for **4-Dodecylaniline**

Technique	Key Spectral Features
<sup>1</sup> H NMR	Aromatic protons typically appear as doublets around 7.0 and 6.6 ppm. The protons of the NH <sub>2</sub> group are observed as a broad singlet. The aliphatic protons of the dodecyl chain appear as a series of signals in the upfield region (0.8-2.5 ppm).
<sup>13</sup> C NMR	The carbon atoms of the aromatic ring will have distinct signals in the 110-150 ppm region. The aliphatic carbons of the dodecyl chain will appear in the 14-35 ppm range.
IR Spectroscopy	The N-H stretching vibrations of the primary amine are typically observed as two bands in the 3300-3500 cm <sup>-1</sup> region. C-H stretches of the aromatic ring are seen just above 3000 cm <sup>-1</sup> , while the aliphatic C-H stretches appear just below 3000 cm <sup>-1</sup> . The N-H bending vibration is found around 1600 cm <sup>-1</sup> .
Mass Spectrometry	The molecular ion peak (M <sup>+</sup> ) is observed at m/z 261. A prominent fragment is often seen at m/z 106, corresponding to the cleavage of the dodecyl chain. <sup>[3]</sup>

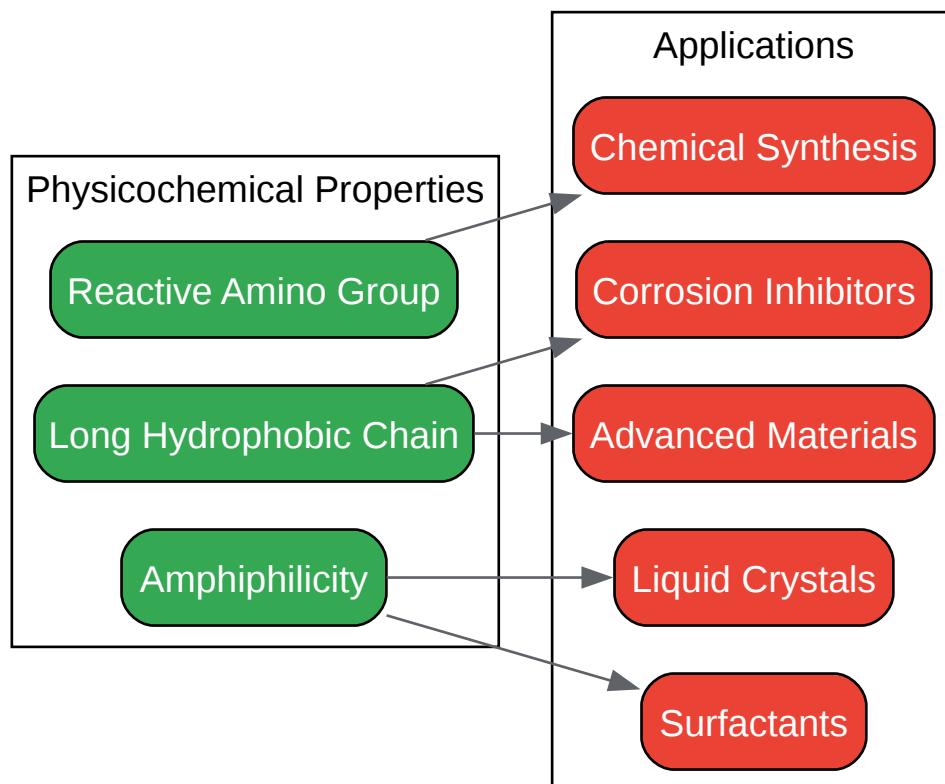
## Section 4: Applications Guided by Physicochemical Properties

The unique combination of a long hydrophobic tail and a reactive aniline head group makes **4-dodecylaniline** a valuable molecule in several fields.

- **Surfactants and Emulsifiers:** Its amphiphilic nature allows it to reduce surface tension, making it useful in detergent and emulsifier formulations.<sup>[9]</sup>

- **Corrosion Inhibitors:** The long dodecyl chain can form a protective hydrophobic layer on metal surfaces, while the amine group can adsorb to the metal, preventing corrosion.[1]
- **Liquid Crystal Materials:** The rod-like shape of the molecule makes it a suitable building block for the synthesis of liquid crystals.[1]
- **Advanced Materials:** It is used in the development of self-assembling monolayers and for the solubilization of single-walled carbon nanotubes.[1][2][5][6]
- **Chemical Synthesis:** The amino group serves as a versatile handle for further chemical modifications, making it a key intermediate in the synthesis of more complex molecules, such as sulfonate derivatives.[5][6][7]

Logical Relationship between Properties and Applications:



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Caption: The link between the key physicochemical properties of **4-dodecylaniline** and its major applications.

## Section 5: Synthesis Overview

**4-Dodecylaniline** can be synthesized via the alkylation of aniline with dodecenes in the presence of a catalyst such as aluminum chloride.<sup>[10]</sup> The reaction involves the electrophilic addition of the aniline to the dodecene, followed by rearomatization.

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